

"2-amino-4-methylphthalazin-1(2H)-one" IUPAC name and CAS number

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Compound of Interest

Compound Name: 2-amino-4-methylphthalazin-1(2H)-one

Cat. No.: B434052

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A Technical Guide to **2-amino-4-methylphthalazin-1(2H)-one**: IUPAC Nomenclature and CAS Identification

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide addresses the chemical identity, specifically the IUPAC name and CAS number, of the compound **"2-amino-4-methylphthalazin-1(2H)-one."** An extensive search of chemical databases and scientific literature was conducted to provide accurate and verifiable information. This document details the findings of this search and provides context for the availability of data on this specific chemical entity.

Chemical Identification

A systematic search for **"2-amino-4-methylphthalazin-1(2H)-one"** was performed across multiple chemical databases and scientific literature repositories. The objective was to ascertain the formal IUPAC (International Union of Pure and Applied Chemistry) name and the CAS (Chemical Abstracts Service) registry number for this specific molecule.

Search Methodology

The search strategy involved querying various forms of the chemical name, including structural variations, to ensure comprehensive coverage. Databases such as PubChem and chemical

supplier catalogs were consulted.

Findings on IUPAC Name and CAS Number

Despite a thorough search, a definitive IUPAC name and a specific CAS number for the exact structure of "**2-amino-4-methylphthalazin-1(2H)-one**" could not be located in the public domain resources accessed.

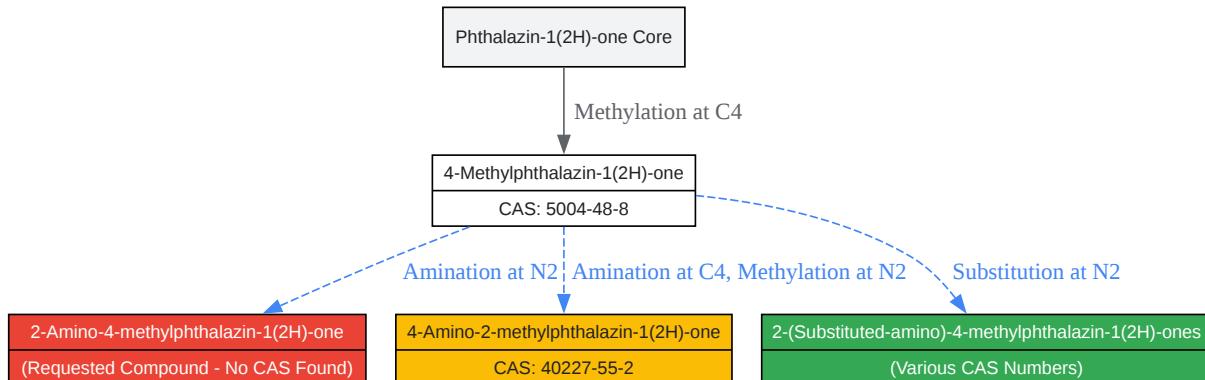
The search results did yield information on several structurally related phthalazinone derivatives, highlighting the diversity of this class of compounds. These include:

- 4-amino-2-methyl-1-phthalazinone: This isomer, with the amino group at the 4-position, has a registered CAS number of 40227-55-2.
- 2-(aminoalkyl)- and 2-(aminophenyl)-substituted phthalazinones: Various derivatives with amino-containing substituents on the nitrogen at the 2-position have been synthesized and characterized. For example, "**2-(4-Aminophenyl)-4-methyl-2H-phthalazin-1-one**" is registered under CAS number 101101-73-9.
- 4-methylphthalazin-1(2H)-one: The parent structure without the 2-amino group is identified by CAS number 5004-48-8.

The absence of a specific entry for "**2-amino-4-methylphthalazin-1(2H)-one**" suggests that it may be a novel or less-studied compound. Therefore, no verified quantitative data, experimental protocols, or established signaling pathways can be provided at this time.

Logical Relationship of Phthalazinone Nomenclature

To aid researchers in understanding the nomenclature of this chemical family, the following diagram illustrates the structural relationship between the requested compound and its identified, related structures.

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Caption: Structural relationships of phthalazinone derivatives.

Conclusion

The requested compound, "**2-amino-4-methylphthalazin-1(2H)-one**," does not have a readily identifiable IUPAC name and CAS number in the public chemical literature and databases. This lack of fundamental identification precludes the compilation of a detailed technical guide on its properties, experimental protocols, and biological activities. Researchers interested in this specific molecule may need to undertake its synthesis and characterization as a novel compound. The information on related, identified phthalazinone derivatives can serve as a valuable reference for such endeavors.

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